

How to prepare Axitinib-13CD3 stock and working solutions

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Compound of Interest

Compound Name: Axitinib-13CD3

Cat. No.: B1503775

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Application Notes and Protocols for Axitinib-13CD3

Introduction

Axitinib-13CD3 is a stable isotope-labeled version of Axitinib, a potent and selective inhibitor of vascular endothelial growth factor receptors (VEGFRs) 1, 2, and 3. Due to its isotopic labeling, **Axitinib-13CD3** serves as an ideal internal standard for the quantification of Axitinib in biological samples using mass spectrometry-based techniques like liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS).^{[1][2][3][4]} Its use ensures high accuracy and precision in pharmacokinetic and drug metabolism studies by correcting for variations during sample preparation and analysis.

Key Properties and Data

The following table summarizes the essential quantitative data for **Axitinib-13CD3**.

Property	Value	References
CAS Number	1261432-00-1	[2]
Molecular Formula	C ₂₁ [¹³ C]H ₁₅ D ₃ N ₄ OS	
Molecular Weight	390.5 g/mol	
Appearance	White to off-white solid	
Purity	≥99% deuterated forms (d ₁ -d ₃)	
Solubility	Soluble in DMSO (≥2.5 mg/mL), Acetonitrile, and Methanol.	
Storage (Solid Form)	-20°C for long-term storage (≥ 2 years).	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month.	

Experimental Protocols

1. Safety Precautions

Before handling **Axitinib-13CD3**, review the Material Safety Data Sheet (MSDS).

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side shields, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhalation of dust.
- Disposal: Dispose of the chemical and any contaminated materials in accordance with federal, state, and local regulations.

2. Preparation of **Axitinib-13CD3** Stock Solution (e.g., 1 mg/mL)

This protocol describes the preparation of a high-concentration stock solution, which can be diluted to create working solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for

the primary stock solution due to the compound's good solubility.

Materials:

- **Axitinib-13CD3** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Calibrated micropipettes
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator bath

Procedure:

- **Equilibration:** Allow the vial containing **Axitinib-13CD3** powder to reach room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of the solid compound (e.g., 1 mg) using an analytical balance.
- **Dissolution:**
 - Transfer the weighed powder to a sterile vial.
 - Add the appropriate volume of high-purity DMSO to achieve the target concentration. For a 1 mg/mL solution, add 1 mL of DMSO to 1 mg of **Axitinib-13CD3**. It is crucial to use fresh, newly opened DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- **Ensuring Complete Solubilization:**

- Visually inspect the solution for any undissolved particles.
- If necessary, sonicate the solution in an ultrasonic bath for 5-10 minutes. Gentle warming of the tube to 37°C can also aid in dissolution.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term stability (up to 6 months). For shorter periods (up to 1 month), storage at -20°C is acceptable.

3. Preparation of **Axitinib-13CD3** Working Solutions

Working solutions are prepared by diluting the stock solution to the final concentrations required for the experiment, such as for creating a calibration curve for an LC-MS assay. The choice of diluent should be compatible with the analytical method (e.g., methanol, acetonitrile, or mobile phase).

Materials:

- **Axitinib-13CD3** stock solution (e.g., 1 mg/mL in DMSO)
- High-purity diluent (e.g., Methanol, Acetonitrile)
- Calibrated micropipettes
- Sterile tubes for dilution

Procedure:

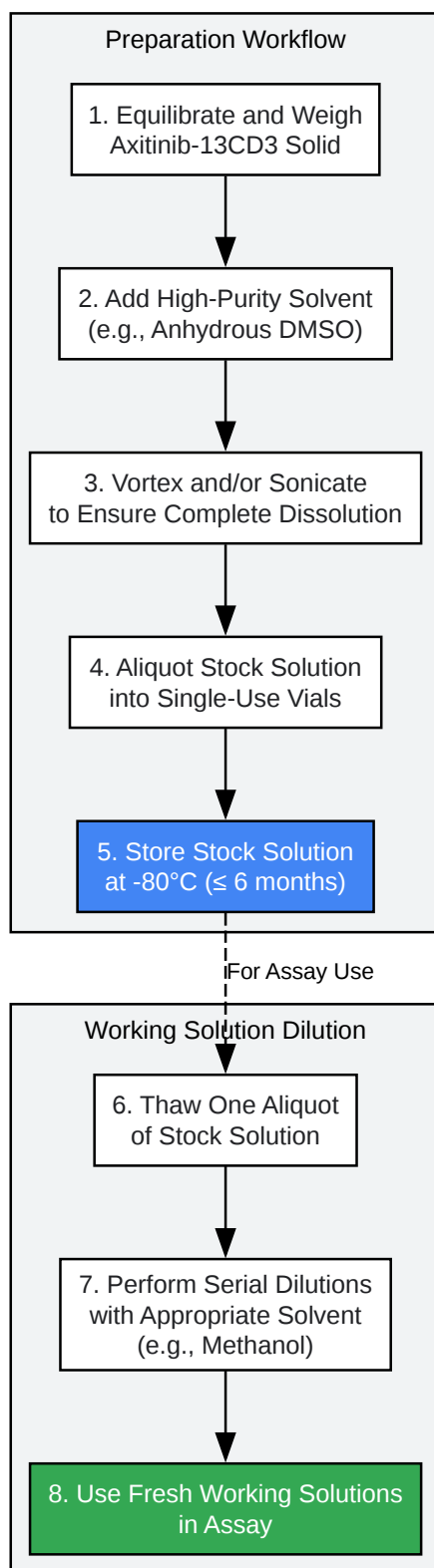
- Thaw Stock Solution: Remove one aliquot of the stock solution from the -80°C freezer and allow it to thaw completely at room temperature.
- Perform Serial Dilutions: Prepare working solutions by performing a series of dilutions from the stock solution. It is recommended to prepare an intermediate stock before diluting to very low concentrations to improve accuracy.

- Example Dilution Series (using Methanol as diluent):
 - Intermediate Solution (10 µg/mL): Dilute 10 µL of the 1 mg/mL stock solution with 990 µL of methanol (a 1:100 dilution).
 - Working Solution (100 ng/mL): Dilute 10 µL of the 10 µg/mL intermediate solution with 990 µL of methanol (a 1:100 dilution).
 - Final Working Solutions (e.g., 0.1-10 ng/mL): Further dilute the 100 ng/mL solution to achieve the final concentrations needed for your assay.
- Use and Storage: Working solutions should ideally be prepared fresh for each experiment. If short-term storage is necessary, keep them at 4°C and use them within 24 hours. For longer storage, consult specific stability data for the compound in the chosen solvent.

Visualized Workflow and Signaling Pathway

Workflow for Solution Preparation

The following diagram outlines the logical steps for preparing **Axitinib-13CD3** stock and working solutions.

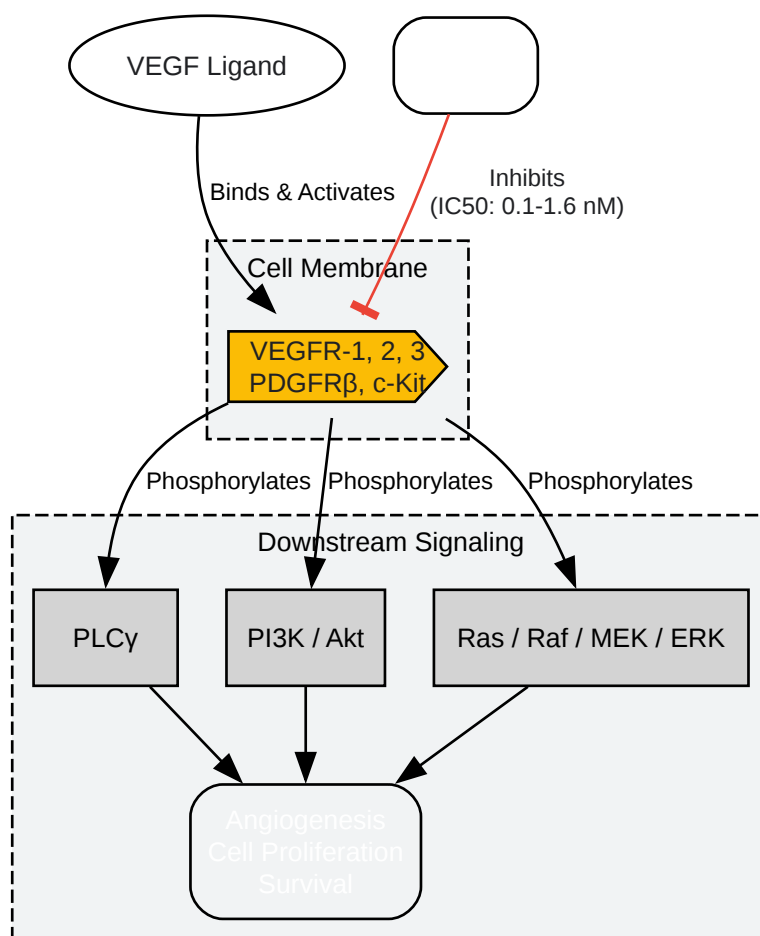


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Caption: Workflow for preparing **Axitinib-13CD3** stock and working solutions.

Axitinib Signaling Pathway Inhibition

Axitinib primarily targets and inhibits the tyrosine kinase activity of Vascular Endothelial Growth Factor Receptors (VEGFRs), which are crucial for angiogenesis (the formation of new blood vessels). By blocking these receptors, Axitinib disrupts downstream signaling cascades, leading to an anti-angiogenic and anti-tumor effect.



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Caption: Axitinib inhibits VEGFR signaling to block angiogenesis.

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